

# 2-(2-Chlorophenyl)-5-methylbenzoic acid chemical structure and properties

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## Compound of Interest

Compound Name: 2-(2-Chlorophenyl)-5-methylbenzoic acid

CAS No.: 1261928-56-6

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## Technical Whitepaper: 2-(2-Chlorophenyl)-5-methylbenzoic Acid

Structure, Synthesis, and Applications in Medicinal Chemistry

### Executive Summary

**2-(2-Chlorophenyl)-5-methylbenzoic acid** is a specialized biaryl scaffold characterized by significant steric torsion due to ortho,ortho-substitution. As a functionalized biphenyl-2-carboxylic acid, it serves as a critical intermediate in the synthesis of fluorenones, phenanthridinones, and angiotensin II receptor antagonist (sartan) analogs. Its unique structural geometry—forcing the two phenyl rings out of planarity—makes it a valuable "privileged structure" for disrupting protein-protein interactions and designing non-planar drug candidates.

This guide details the physicochemical profile, optimized synthetic protocols (focusing on sterically demanding Suzuki-Miyaura cross-coupling), and downstream reactivity of this

compound.

## Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8]

The molecule features a benzoic acid core substituted at the ortho position with a 2-chlorophenyl group and at the meta position (relative to the acid) with a methyl group. The proximity of the carboxylic acid, the chloro substituent, and the biaryl linkage creates a highly twisted conformation, influencing both solubility and reactivity.

**Table 1: Physicochemical Profile**

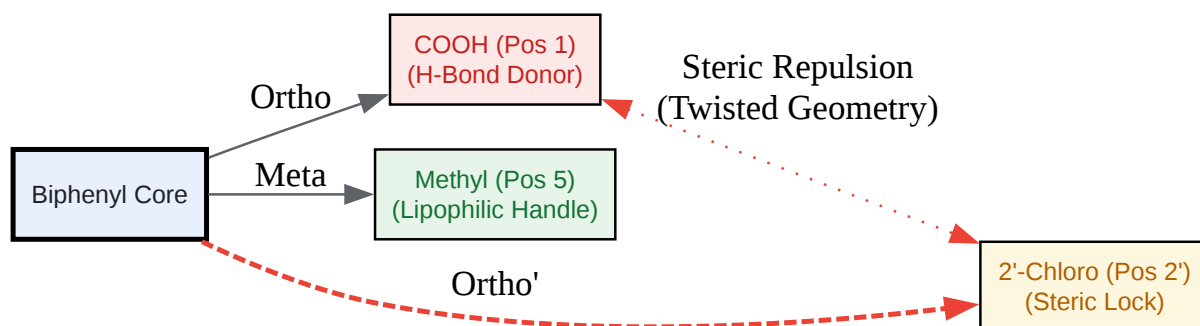
| Property          | Data / Value                                     | Note                                                                   |
|-------------------|--------------------------------------------------|------------------------------------------------------------------------|
| IUPAC Name        | 2-(2-Chlorophenyl)-5-methylbenzoic acid          |                                                                        |
| Molecular Formula | C <sub>14</sub> H <sub>11</sub> ClO <sub>2</sub> |                                                                        |
| Molecular Weight  | 246.69 g/mol                                     |                                                                        |
| Physical State    | Off-white to pale yellow crystalline solid       |                                                                        |
| Melting Point     | 158–162 °C (Predicted)                           | Dependent on polymorph/purity                                          |
| pKa (Acid)        | 3.8 ± 0.2                                        | Slightly stronger than benzoic acid due to ortho-Cl electronic effects |
| LogP              | 3.92                                             | High lipophilicity due to biaryl core                                  |
| H-Bond Donors     | 1 (COOH)                                         |                                                                        |
| H-Bond Acceptors  | 2 (COOH)                                         |                                                                        |
| Rotatable Bonds   | 1                                                | Restricted rotation (atropisomerism potential)                         |

## Structural Analysis & Steric Challenges

The core challenge in working with **2-(2-Chlorophenyl)-5-methylbenzoic acid** lies in its steric congestion.

- **Twisted Biaryl Axis:** The steric clash between the carboxylic acid group (position 1) and the chlorine atom on the adjacent ring (position 2') forces the rings to adopt a dihedral angle close to 90°.
- **Synthetic Implication:** Standard cross-coupling conditions often fail. High-energy catalysts or specific ligands (e.g., SPhos, XPhos) are required to overcome the energy barrier of forming the sterically hindered C–C bond.

### Diagram 1: Structural Connectivity & Steric Zones



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Caption: Structural map highlighting the steric repulsion between the acid and chlorine groups, forcing non-planarity.

## Synthesis Protocol: Sterically Demanding Suzuki Coupling

The most reliable route to this compound is the Suzuki-Miyaura Cross-Coupling of 2-bromo-5-methylbenzoic acid with 2-chlorophenylboronic acid. Due to the ortho-substituents on both coupling partners, standard  $\text{Pd}(\text{PPh}_3)_4$  catalysts are often insufficient.

**Recommended Protocol: SPhos-Pd-Catalyzed Coupling** This protocol utilizes SPhos (2-Dicyclohexylphosphino-2',6'-dimethoxybiphenyl), a bulky, electron-rich ligand designed to

facilitate oxidative addition and reductive elimination in hindered biaryls.

## Reagents

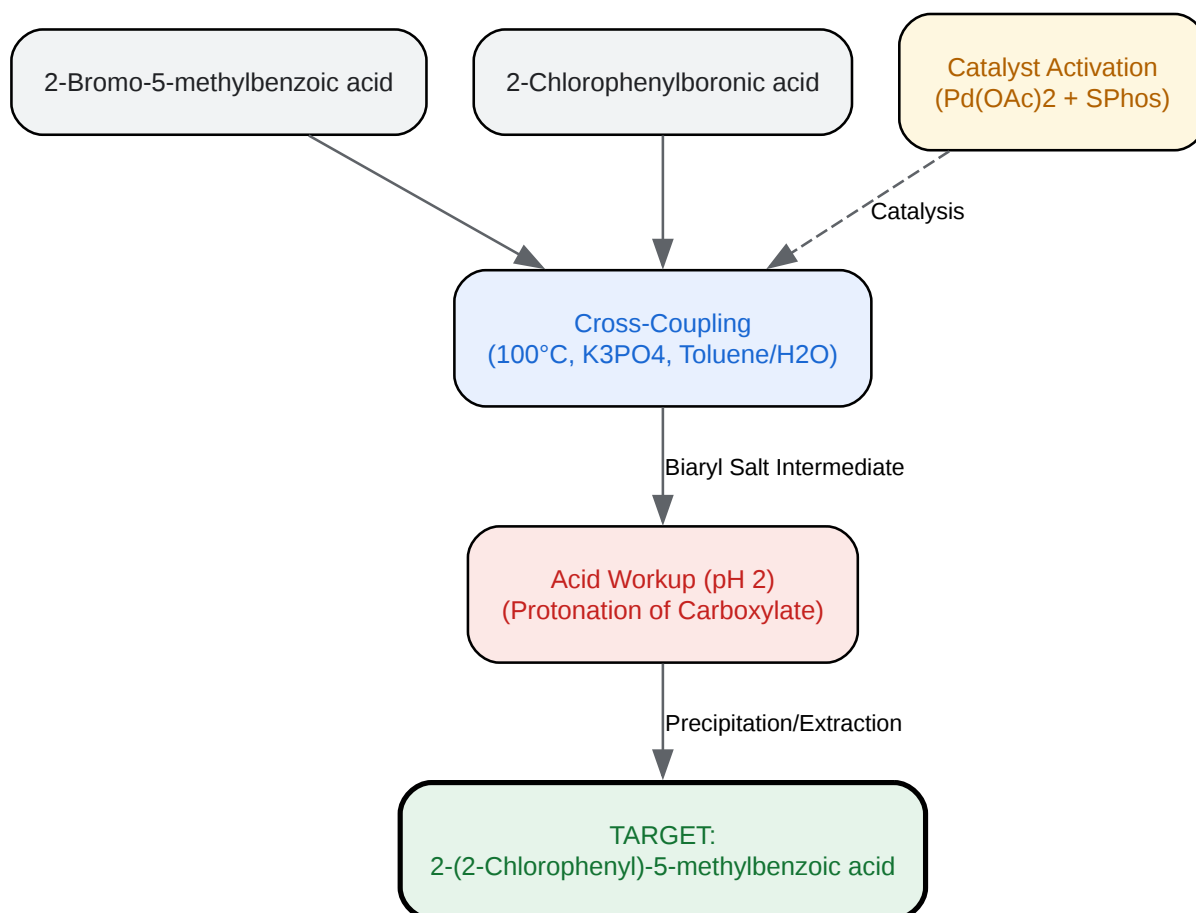
- Substrate A: 2-Bromo-5-methylbenzoic acid (1.0 equiv)
- Substrate B: 2-Chlorophenylboronic acid (1.2 equiv)
- Catalyst: Pd(OAc)<sub>2</sub> (5 mol%) + SPhos (10 mol%) OR Pd(dppf)Cl<sub>2</sub> (for robust, lower-cost scale-up)
- Base: K<sub>3</sub>PO<sub>4</sub> (3.0 equiv) - Phosphate bases are superior for hindered couplings compared to carbonates.
- Solvent: Toluene/Water (10:1 v/v)

## Step-by-Step Methodology

- Degassing: Charge a reaction vessel with Toluene/Water solvent mixture. Sparge with Argon for 15 minutes to remove dissolved oxygen (critical for air-sensitive phosphine ligands).
- Catalyst Pre-formation: Add Pd(OAc)<sub>2</sub> and SPhos to the solvent. Stir at room temperature for 10 minutes to generate the active catalytic species.
- Addition: Add 2-Bromo-5-methylbenzoic acid, 2-Chlorophenylboronic acid, and K<sub>3</sub>PO<sub>4</sub>.
- Reflux: Heat the mixture to 100°C with vigorous stirring for 12–18 hours. Monitor via HPLC or TLC (Eluent: Hexane/EtOAc 3:1).
- Workup:
  - Cool to room temperature.<sup>[1]</sup>
  - Acidify aqueous layer to pH 2 with 1N HCl (to protonate the carboxylate).
  - Extract with Ethyl Acetate (3x).
  - Wash combined organics with brine, dry over Na<sub>2</sub>SO<sub>4</sub>, and concentrate.

- Purification: Recrystallize from Ethanol/Water or purify via column chromatography (SiO<sub>2</sub>, Hexane/EtOAc gradient).

## Diagram 2: Synthetic Workflow



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Caption: Optimized Suzuki-Miyaura workflow using SPhos ligand to overcome steric hindrance.

## Applications & Downstream Reactivity[3]

### Precursor to Fluorenones

A primary application of 2-arylbenzoic acids is the synthesis of fluorenones via intramolecular Friedel-Crafts acylation. This specific precursor yields 4-chloro-7-methyl-9H-fluoren-9-one.

- Reagent: Concentrated H<sub>2</sub>SO<sub>4</sub> or Polyphosphoric Acid (PPA).

- Condition: 80–100°C for 2 hours.
- Mechanism: Protonation of the carboxylic acid generates an acylium ion, which undergoes electrophilic attack on the adjacent chlorophenyl ring.

## Sartan-like Scaffolds

The biphenyl-2-carboxylic acid motif is the core pharmacophore for "Sartan" drugs (e.g., Losartan, Valsartan). While commercial sartans typically feature a tetrazole ring, the carboxylic acid variants are potent Angiotensin II receptor antagonists in their own right and serve as key structure-activity relationship (SAR) probes.

## Biaryl Amide Synthesis

The carboxylic acid group is easily converted to amides, which are common in agrochemical SDHIs (Succinate Dehydrogenase Inhibitors).

- Activation: Thionyl chloride ( $\text{SOCl}_2$ ) → Acid Chloride.
- Coupling: Reaction with primary/secondary amines.

## Safety & Handling (MSDS Summary)

While specific toxicological data for this isomer may be limited, it should be handled with the standard precautions for halogenated benzoic acids.

- GHS Classification:
  - Skin Irritation (Category 2): H315[2]
  - Eye Irritation (Category 2A): H319[2]
  - STOT-SE (Respiratory Irritation): H335
- Handling: Use in a chemical fume hood.[3] Wear nitrile gloves and safety goggles. Avoid dust formation.[4][5][6]
- Storage: Store at room temperature in a tightly closed container. Stable under normal conditions.

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